

Application Notes and Protocols: In Vitro Assays to Assess Petrelintide Potency and Efficacy

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Compound of Interest

Compound Name: *Petrelintide*
CAS No.: *2766385-23-1*
Cat. No.: *B15603375*

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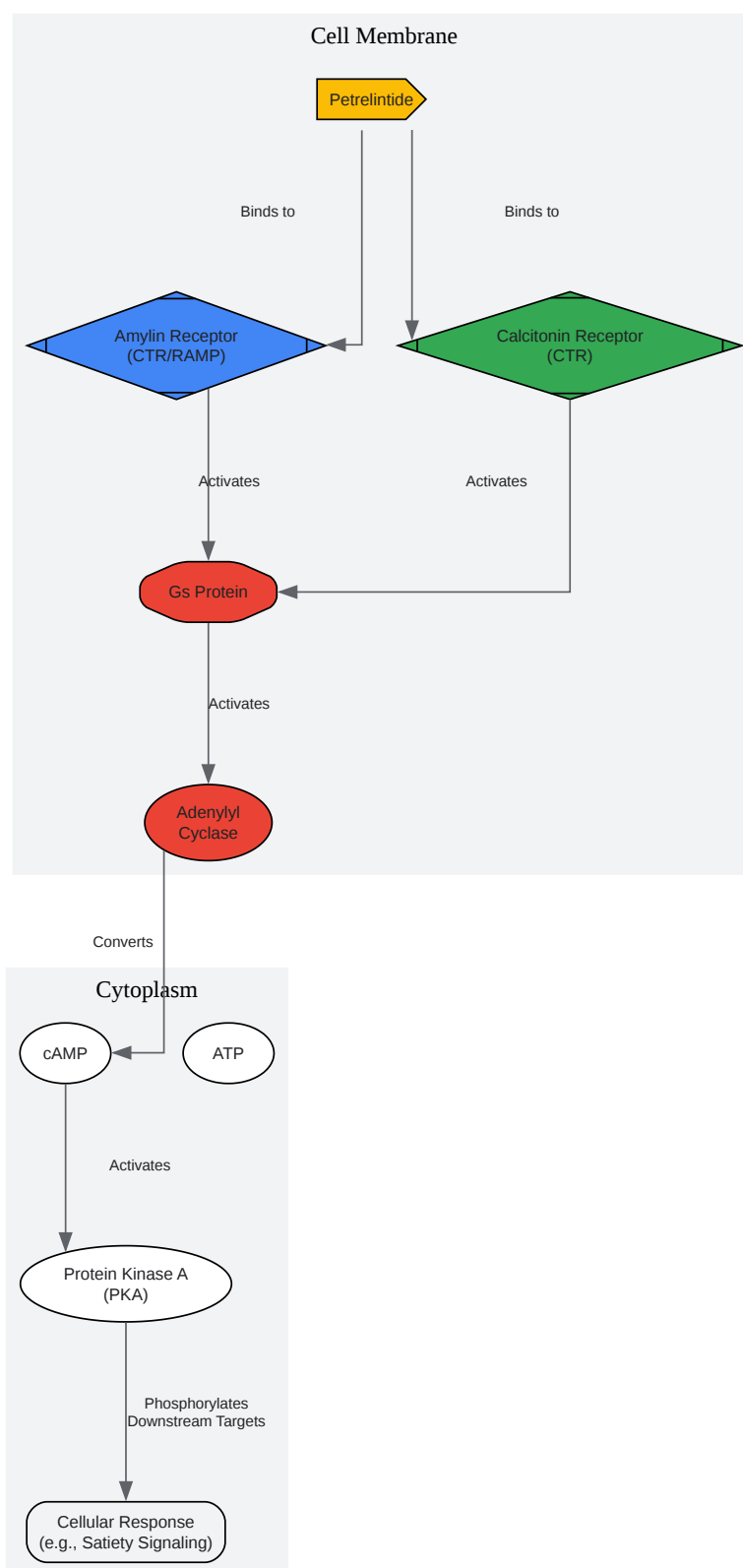
Introduction

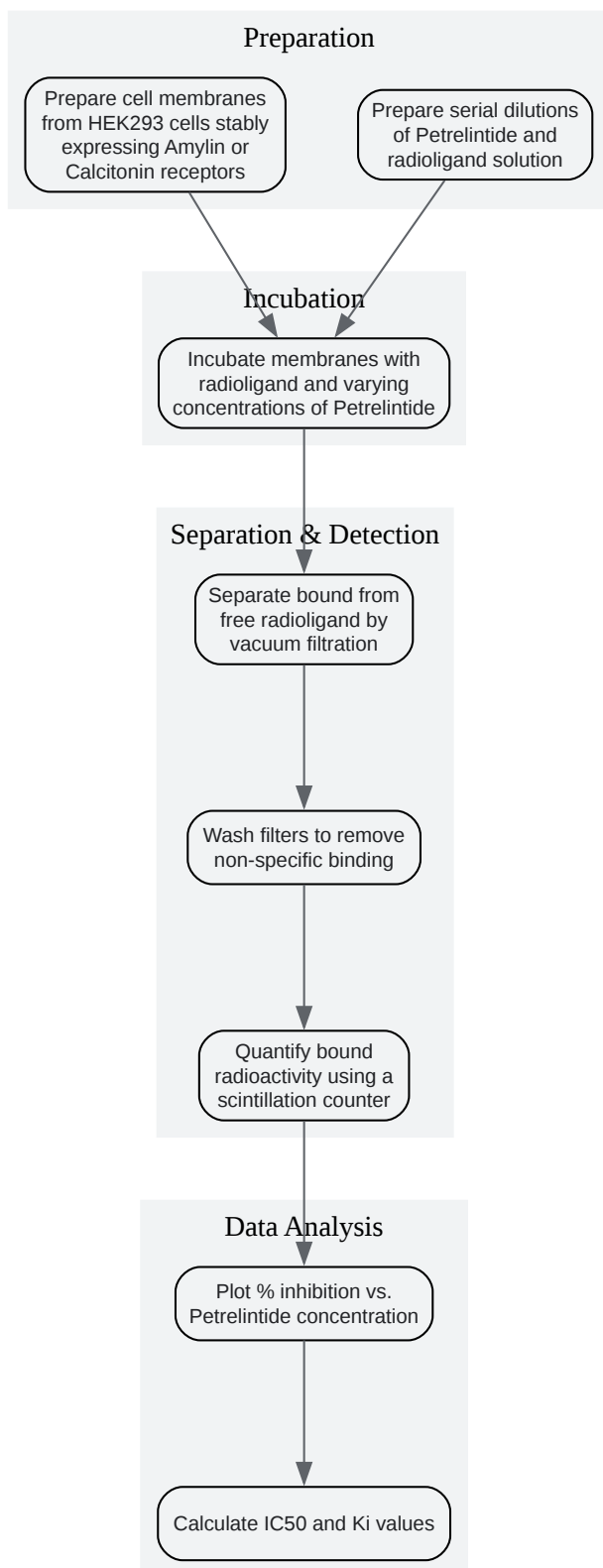
Petrelintide is a long-acting amylin analogue under investigation for weight management.[1] As an analogue of the pancreatic hormone amylin, **Petrelintide** is designed to mimic its physiological effects, which include promoting satiety (a feeling of fullness), slowing gastric emptying, and regulating blood glucose levels.[2][3][4] **Petrelintide** exerts its effects by acting as an agonist at both the amylin receptors (AMY) and the calcitonin receptor (CTR).[5] Amylin receptors are heterodimers, composed of the calcitonin receptor and one of three receptor activity-modifying proteins (RAMPs).[6]

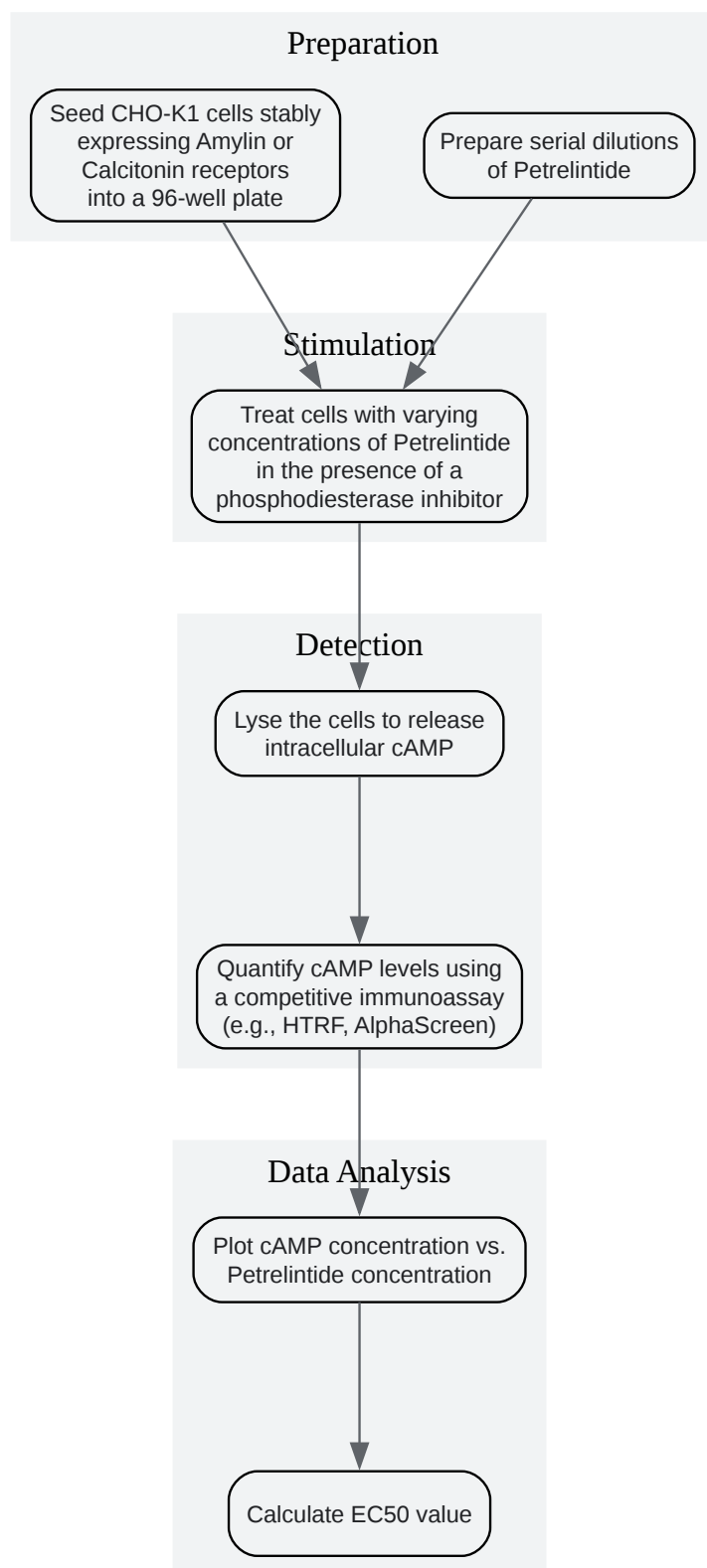
The assessment of **Petrelintide**'s potency and efficacy in a preclinical setting relies on a suite of robust in vitro assays. These assays are crucial for characterizing the compound's interaction with its target receptors and for quantifying its biological activity. This document provides detailed protocols for key in vitro assays to determine the binding affinity and functional potency of **Petrelintide** at the human amylin and calcitonin receptors.

Signaling Pathway of Amylin and Calcitonin Receptors

Both amylin and calcitonin receptors are G protein-coupled receptors (GPCRs) that primarily couple to the Gs alpha subunit. Upon agonist binding, this triggers a signaling cascade that leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). The resulting increase in intracellular cAMP concentration activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, leading to the cellular response.







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